Technical Guide: Characteristic IR Bands for Isoquinoline Hydrobromide

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Compound of Interest

Compound Name:	*4-(3-Bromopropyl)isoquinoline hydrobromide*
CAS No.:	*1803592-47-3*
Cat. No.:	*B2381548*

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Executive Summary

Isoquinoline hydrobromide (CAS: 1532-72-5) represents a critical salt form in the development of isoquinoline-based alkaloids and pharmaceuticals. In solid-state characterization, Infrared (IR) spectroscopy serves as the primary method for confirming salt formation. This guide provides a comparative analysis of the vibrational modes of the Isoquinolinium cation (

) versus the neutral free base, with specific attention to the spectral shifts induced by the bromide counter-ion (

).

Chemical Identity & Structural Context

Before spectral analysis, ensure the sample identity corresponds to the following physicochemical parameters.

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Parameter	Description
Chemical Name	Isoquinoline Hydrobromide
CAS Number	1532-72-5
Molecular Formula	
Molecular Weight	210.07 g/mol
Core Structure	Protonated Nitrogen at position 2 (Isoquinolinium)
Key Interaction	hydrogen bonding

Fundamental Vibrational Theory

The conversion of Isoquinoline to its Hydrobromide salt involves the protonation of the pyridine-ring nitrogen. This electronic modification fundamentally alters the dipole moment and bond force constants of the heterocyclic ring, resulting in predictable spectral shifts.

Mechanism of Spectral Shift[4]

- Loss of Symmetry: Protonation reduces the effective symmetry of the electron cloud, often enhancing the intensity of ring breathing modes.
- Blue Shift of C=N: The formation of the

  bond increases the positive charge character on the nitrogen, tightening the adjacent

  and

  bonds. This typically shifts the ring stretching bands to higher wavenumbers (Blue Shift).
- Appearance of N-H Modes: The most diagnostic feature is the appearance of the

  stretching and bending vibrations, which are absent in the free base.

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Comparative IR Analysis: Free Base vs. Hydrobromide Salt

The following data compares the characteristic bands of the neutral Isoquinoline molecule with its Hydrobromide salt form.

Table 1: Diagnostic IR Bands ( )[5]

Vibrational Mode	Isoquinoline (Free Base)	Isoquinoline Hydrobromide (Salt)	Spectral Shift / Note
N-H Stretch ( )	Absent	2300 – 3000 (Broad)	Primary Indicator. Broad "ammonium" band due to H-bonding with . Often overlaps C-H stretches.
Aromatic C-H Stretch	3000 – 3100	3000 – 3120	Slight shift; often obscured by the broad N-H band in salts.
Ring C=N / C=C Stretch	~1630, 1590	1640 – 1655	Blue Shift. Protonation stiffens the ring, shifting the main band to higher frequency.
Ring Deformation	~1500, 1380	1510 – 1520, ~1395	Medium intensity bands shift upwards.
C-H Out-of-Plane (oop)	700 – 900	720 – 910	Pattern depends on substitution, but positions generally preserved with minor shifts.
N-H Deformation	Absent	~1150 – 1200	Weak/Medium band, specific to the cation.

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Differentiating Hydrobromide (HBr) vs. Hydrochloride (HCl)

While both salts contain the isoquinolinium cation, the counter-ion influences the N-H stretch profile via hydrogen bonding strength.

- Isoquinoline HCl: Chloride is a stronger hydrogen bond acceptor than bromide. This typically results in a broader and more red-shifted N-H stretch (often centered lower, ~2500 cm^{-1}) with significant Fermi resonance structure.
- Isoquinoline HBr: The

  bond is weaker.[1] The N-H stretch is often slightly sharper and centered at higher wavenumbers (closer to 2700–3000 cm^{-1}) compared to the HCl salt. The "continuum" absorption in the 2000-2500 cm^{-1} region is generally less intense in HBr salts.

Experimental Protocol: Self-Validating Identification

Objective: Confirm the identity of Isoquinoline Hydrobromide and distinguish it from the free base or hydrolyzed degradation products.

Method: Fourier Transform Infrared Spectroscopy (FT-IR) using Attenuated Total Reflectance (ATR) or KBr Pellet.

Step-by-Step Workflow

- Sample Preparation (Critical):
  - Note: Hydrobromide salts can be hygroscopic.
  - ATR Method (Preferred): Place ~5 mg of solid directly on the Diamond/ZnSe crystal. Apply high pressure to ensure contact.
  - KBr Method: Mix 1-2 mg sample with 200 mg dry spectroscopic-grade KBr. Grind quickly to avoid moisture uptake (which creates a broad O-H band at 3400 cm^{-1} that mimics/obscures the N-H stretch).
- Acquisition Parameters:

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- Range: 4000 – 400 cm^{-1}[2][3]
- Resolution: 4 cm^{-1}
- Scans: 16 or 32 (to resolve weak overtone bands)

- Validation Criteria (Pass/Fail):
  - Criterion A (Salt Formation): Presence of broad absorption 2300–3000 cm^{-1}. If absent (sharp peaks only >3000), sample is likely Free Base.
  - Criterion B (Cationic Ring): Strong band >1640 cm^{-1}. If main band is <1600 cm^{-1}, protonation is incomplete.
  - Criterion C (Water Check): Check 3400–3500 cm^{-1}. A distinct, sharp hump here indicates hydration (water solvate) or wet KBr, not the salt N-H.

Visualization of Logic & Mechanism

Diagram 1: Spectral Identification Decision Tree

This workflow guides the analyst through interpreting the IR spectrum for salt confirmation.

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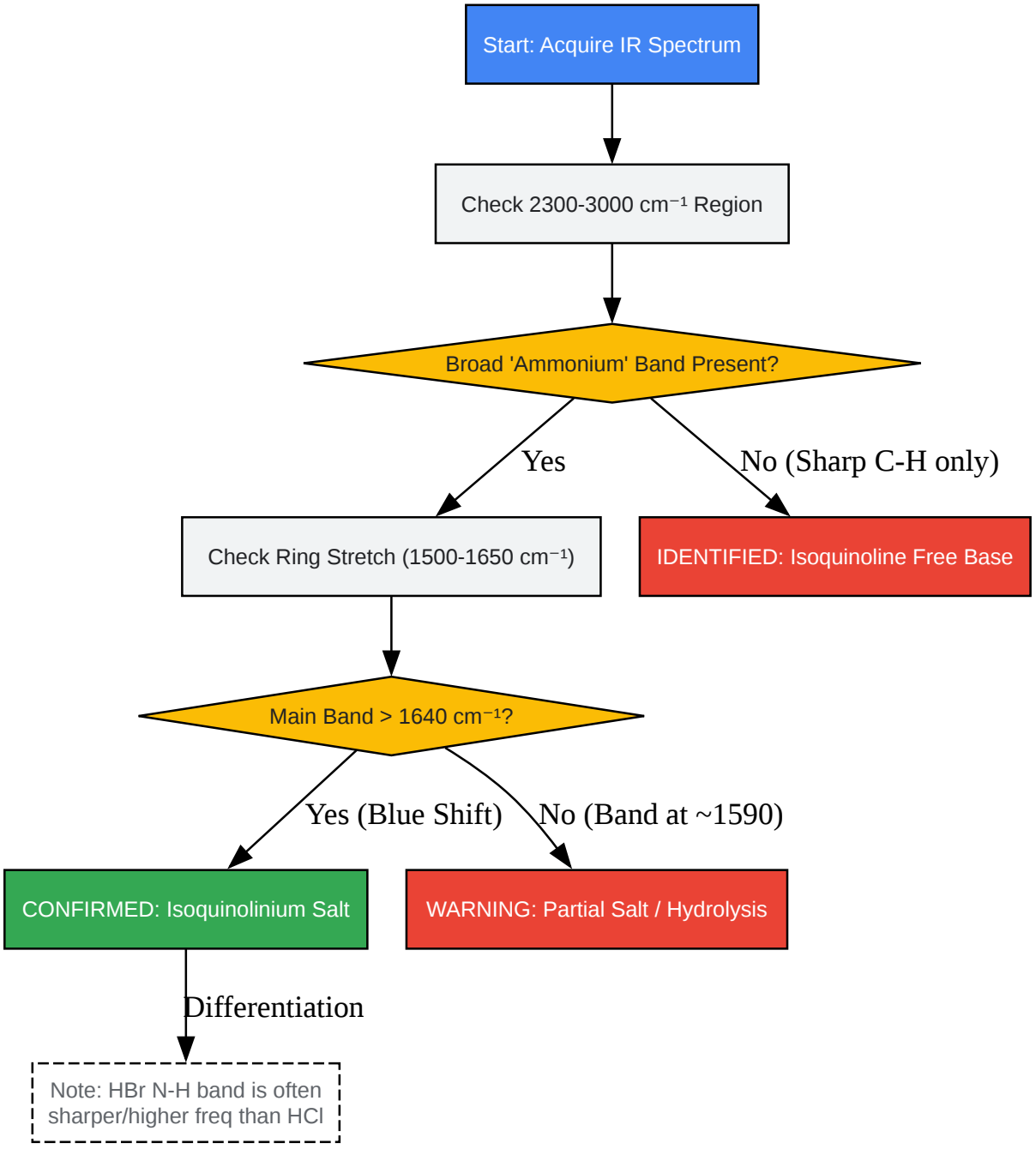

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Caption: Logic flow for distinguishing Isoquinoline Hydrobromide from its free base using characteristic IR spectral features.

Diagram 2: Molecular Interaction (H-Bonding)

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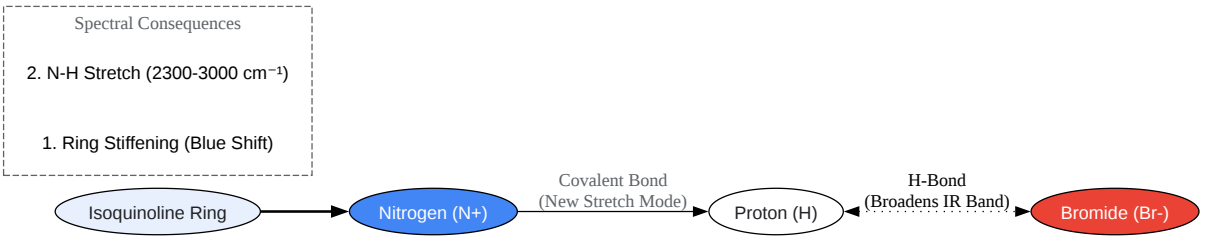
Visualizing the vibrational modes affected by the salt formation.



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Caption: Schematic of the Isoquinolinium-Bromide interaction causing the characteristic broad N-H stretch and ring stiffening.

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